

Mexiletine-d6 Hydrochloride: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Mexiletine-d6 Hydrochloride

Cat. No.: B589877

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the chemical properties of **Mexiletine-d6 hydrochloride**, a deuterated analog of the Class IB antiarrhythmic agent, Mexiletine. This guide is intended for researchers, scientists, and drug development professionals who utilize stable isotope-labeled compounds in their work.

Mexiletine-d6 hydrochloride serves as an invaluable tool in analytical and bioanalytical studies, primarily as an internal standard for the accurate quantification of Mexiletine in various biological matrices.^{[1][2][3]} Its near-identical physicochemical properties to the parent drug, coupled with its distinct mass, make it the gold standard for isotope dilution mass spectrometry (IDMS) based assays, such as liquid chromatography-mass spectrometry (LC-MS) and gas chromatography-mass spectrometry (GC-MS).^{[1][2]}

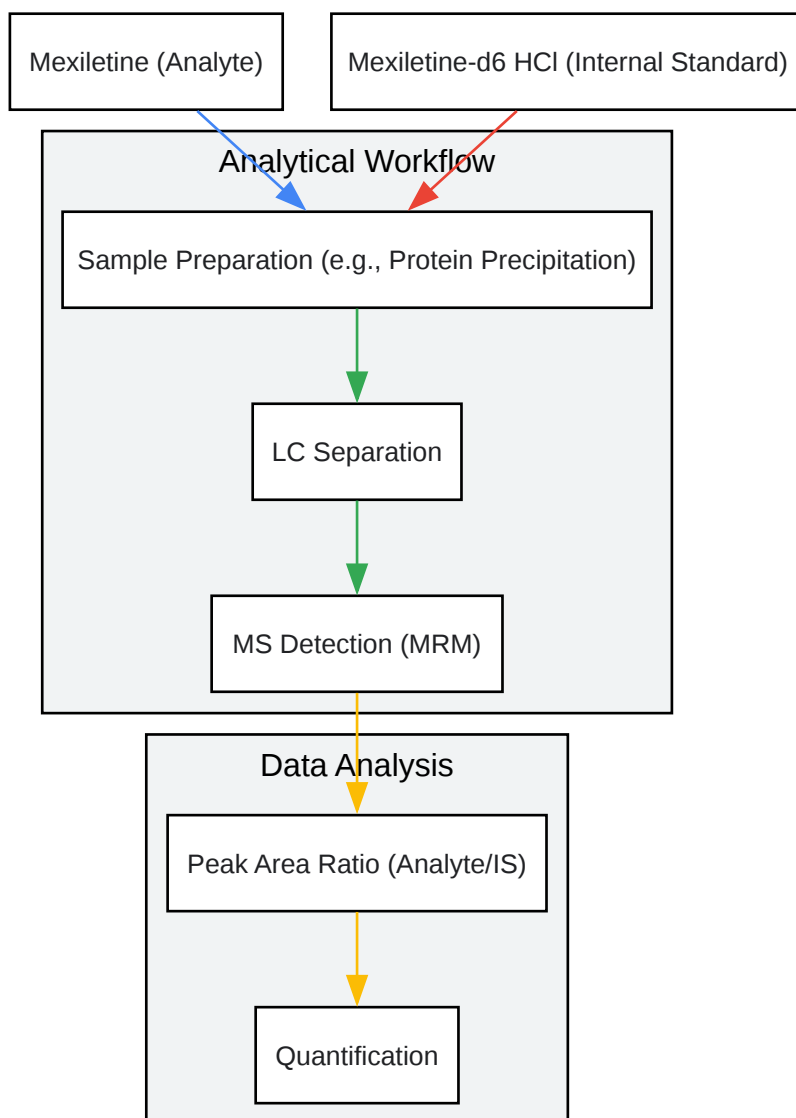
Core Chemical Properties

The fundamental chemical and physical properties of **Mexiletine-d6 hydrochloride** are summarized in the table below. This data has been compiled from various reputable sources to ensure accuracy and reliability.

Property	Value	Source(s)
Chemical Name	1,1,1,2,3,3-hexadeuterio-3-(2,6-dimethylphenoxy)propan-2-amine;hydrochloride	
Synonyms	KOE-1173 D6 hydrochloride, Mexiletine D6 hydrochloride	
CAS Number	1329835-60-0	
Molecular Formula	C ₁₁ H ₁₂ D ₆ ClNO	
Molecular Weight	221.76 g/mol	
Exact Mass	221.1453524 Da	
Appearance	Solid	
Purity	≥98%	
Storage Conditions	Powder: -20°C for 3 years; In solvent: -80°C for 1 year	

Logical Relationship and Application

Mexiletine-d6 hydrochloride's primary role is as an internal standard in the quantitative analysis of Mexiletine. The following diagram illustrates this fundamental relationship and its application in a typical analytical workflow.



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References

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- 2. [medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]

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